

## Commercial Suppliers and Technical Guide for High-Purity Pyridoxine-d5

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of commercial suppliers of high-purity **Pyridoxine-d5**, along with essential technical information for its use in research and development. **Pyridoxine-d5**, a deuterated form of Vitamin B6, serves as a critical internal standard in mass spectrometry-based quantitative analyses, aiding in metabolic flux studies, pharmacokinetic research, and as a tracer in various biological investigations.

## **Commercial Supplier and Product Specifications**

A number of reputable suppliers offer high-purity **Pyridoxine-d5** for research and pharmaceutical development purposes. The following table summarizes key quantitative data for easy comparison. Purity specifications are typically provided on the certificate of analysis with each product batch.



Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight ( g/mol )
INVALID-LINK	Pyridoxine-d5 (major)	688302-31-0	C8H6D5NO3	174.21
INVALID-LINK	Pyridoxine-d5	688302-31-0	C <sub>8</sub> H <sub>6</sub> D <sub>5</sub> NO <sub>3</sub>	174.21
INVALID-LINK	Pyridoxine-d5 hydrochloride	82896-38-6	Not specified	Not specified
INVALID-LINK	Pyridoxine-d5 (Major)	688302-31-0	Not specified	Not specified
INVALID-LINK	Pyridoxine-D5	688302-31-0	C <sub>8</sub> H <sub>6</sub> D <sub>5</sub> NO <sub>3</sub>	Not specified
INVALID-LINK	Pyridoxine D5 Hydrochloride	82896-38-6	Not specified	Not specified
INVALID-LINK	Pyridoxine-d5 (Major)	688302-31-0	C8H6D5NO3	174.21
INVALID-LINK	Pyridoxine-d5	Not specified	Not specified	Not specified

## Analytical Characterization and Experimental Protocols

Ensuring the isotopic enrichment and chemical purity of **Pyridoxine-d5** is paramount for its application as an internal standard and in metabolic studies. A combination of analytical techniques is employed for comprehensive characterization.[1][2][3] The primary goals of this characterization are to confirm the molecular structure, determine the degree and location of deuterium incorporation, and quantify any chemical or isotopic impurities.[1][3]

### **Key Experimental Protocols:**

1. Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive technique for confirming the sites of deuterium substitution and assessing isotopic purity.[1]



- Objective: To verify the positions of the deuterium labels and quantify the isotopic enrichment.
- Methodology:
  - Sample Preparation: Dissolve a precise amount of Pyridoxine-d5 in a suitable deuterated solvent (e.g., DMSO-d6 or D2O).
  - ¹H NMR Analysis: Acquire a proton NMR spectrum. The absence or significant reduction of signals at specific chemical shifts corresponding to the deuterated positions confirms successful labeling. Integration of the remaining proton signals relative to a known internal standard or a non-deuterated portion of the molecule allows for the calculation of isotopic enrichment.
  - <sup>2</sup>H NMR Analysis: Acquire a deuterium NMR spectrum. This provides direct evidence of the deuterium atoms and their chemical environment, confirming the labeling sites.
  - <sup>13</sup>C NMR Analysis: Carbon-13 NMR can also be used to confirm the structure and may show isotopic shifts or splitting patterns due to the adjacent deuterium atoms.

#### 2. Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) is crucial for determining the isotopic distribution and confirming the molecular weight.[2][4] It is often coupled with a chromatographic separation technique.

- Objective: To determine the isotopic purity and distribution (M, M+1, M+2, etc.) and to identify
  any chemical impurities.
- Methodology (LC-HRMS):
  - Sample Preparation: Prepare a dilute solution of **Pyridoxine-d5** in a suitable solvent compatible with liquid chromatography and mass spectrometry (e.g., methanol/water with a small amount of formic acid).
  - Chromatographic Separation: Inject the sample into a high-performance liquid
     chromatography (HPLC) system, typically with a C18 column, to separate the analyte from



any non-volatile impurities.

- Mass Analysis: The eluent from the HPLC is introduced into a high-resolution mass spectrometer (e.g., Orbitrap or TOF).
- Data Acquisition: Acquire full scan mass spectra in positive ion mode using electrospray ionization (ESI).
- Data Analysis: Extract the ion chromatograms for the expected mass-to-charge ratios (m/z) of the different isotopologues of **Pyridoxine-d5**. The relative intensities of these isotopic peaks are used to calculate the percentage of isotopic enrichment.[2][4]
- 3. High-Performance Liquid Chromatography (HPLC)

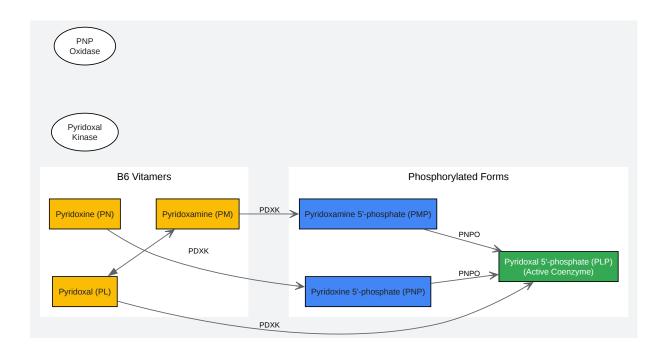
HPLC is used to assess the chemical purity of the compound.

- Objective: To quantify the chemical purity of Pyridoxine-d5 by separating it from any nondeuterated or other chemical impurities.
- Methodology:
  - Sample Preparation: Prepare a solution of Pyridoxine-d5 of known concentration in the mobile phase.
  - Instrumentation: Use an HPLC system equipped with a UV detector. The wavelength for detection should be set to the absorbance maximum of Pyridoxine (typically around 291 nm).
  - Chromatographic Conditions: A reversed-phase C18 column is commonly used with a
    mobile phase consisting of a mixture of an aqueous buffer (e.g., phosphate buffer) and an
    organic solvent (e.g., methanol or acetonitrile).
  - Analysis: Inject the sample and record the chromatogram. The purity is determined by calculating the area percentage of the main peak relative to the total area of all peaks.

# Visualizations Vitamin B6 Salvage Pathway



The Vitamin B6 salvage pathway is responsible for the interconversion of various forms of vitamin B6, ultimately leading to the active coenzyme form, pyridoxal 5'-phosphate (PLP).[5][6] [7] This pathway is essential for utilizing dietary and synthesized vitamin B6.



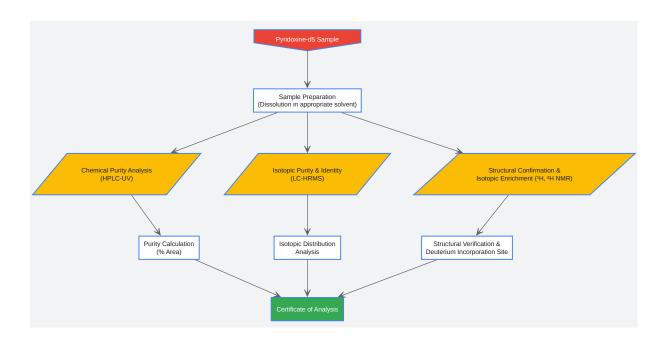
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Caption: The Vitamin B6 salvage pathway illustrating the conversion of vitamers to the active form, PLP.

### **Analytical Workflow for Pyridoxine-d5 Characterization**

The following diagram outlines a typical experimental workflow for the comprehensive analytical characterization of a high-purity **Pyridoxine-d5** standard.





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Caption: A generalized workflow for the analytical characterization of high-purity **Pyridoxine-d5**.

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